

# Application Note: Synthesis of Substituted Alkynes from 1,3-Dichloro-5-ethynylbenzene

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## Compound of Interest

Compound Name: 1,3-Dichloro-5-ethynylbenzene

Cat. No.: B1355376

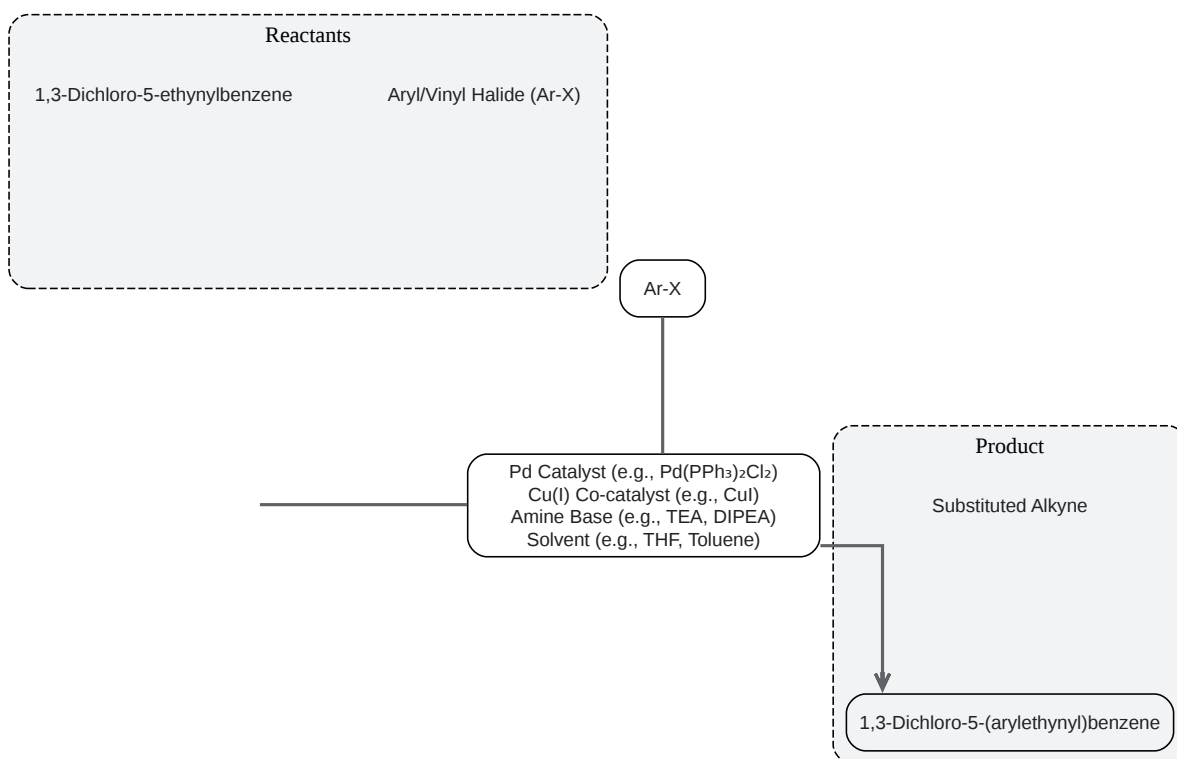
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Audience: Researchers, scientists, and drug development professionals.

Introduction: **1,3-Dichloro-5-ethynylbenzene** is a valuable synthetic intermediate, featuring a reactive terminal alkyne handle and two chloro-substituents that can be used for further functionalization. The synthesis of substituted alkynes from this precursor is of significant interest in medicinal chemistry and materials science. These products serve as core scaffolds for novel therapeutic agents, organic electronic materials, and complex molecular architectures such as porphyrin arrays.[1] The Sonogashira cross-coupling reaction is the premier method for forming carbon-carbon bonds between terminal alkynes and aryl or vinyl halides, offering a robust and versatile route to these target compounds.[2] This reaction is typically performed under mild conditions using a palladium catalyst and a copper(I) co-catalyst.[2] This document provides detailed protocols for both copper-catalyzed and copper-free Sonogashira coupling reactions, along with data to guide experimental design.

## General Reaction Scheme: Sonogashira Coupling

The primary transformation involves the palladium-catalyzed cross-coupling of **1,3-dichloro-5-ethynylbenzene** with various aryl or vinyl halides (Ar-X).



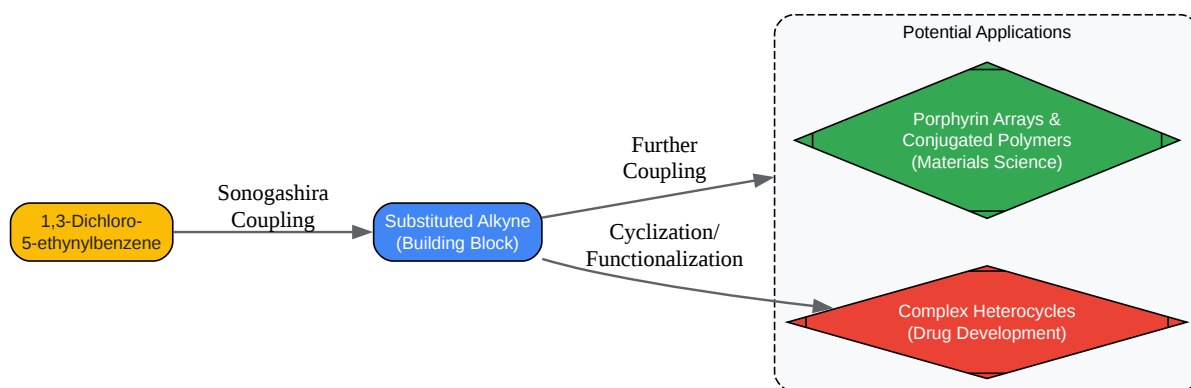
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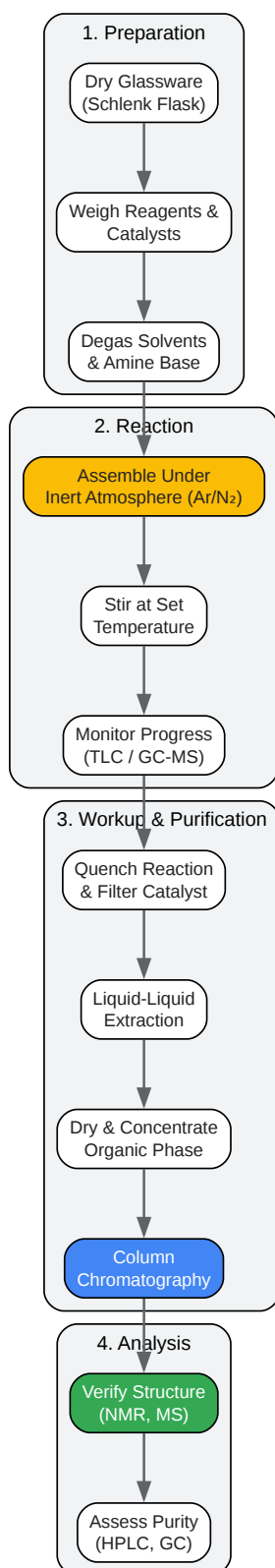
Caption: Sonogashira coupling of **1,3-dichloro-5-ethynylbenzene**.

## Potential Applications & Derivatization

The synthesized substituted alkynes are not merely final products but versatile building blocks. Their rigid, linear structure makes them ideal for constructing larger, conjugated systems. For example, they can be used to create extended porphyrin arrays for applications in molecular

electronics or as precursors for complex heterocyclic compounds with potential biological activity, such as kinase inhibitors or anticancer agents.





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## References

- 1. Conjugated porphyrin arrays: synthesis, properties and applications for functional materials - Chemical Society Reviews (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 2. Sonogashira coupling - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
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